

Preparing Upacicalcet Sodium Stock Solutions for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Upacicalcet sodium

Cat. No.: B13920363

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Introduction

Upacicalcet sodium is a novel calcimimetic agent that functions as a positive allosteric modulator of the calcium-sensing receptor (CaSR).^[1] By enhancing the sensitivity of the CaSR to extracellular calcium, **Upacicalcet sodium** effectively suppresses the secretion of parathyroid hormone (PTH).^{[2][3]} This mechanism of action makes it a valuable tool for research in areas such as secondary hyperparathyroidism (SHPT), mineral and bone disorders, and other conditions related to dysregulated calcium homeostasis. This document provides detailed protocols for the preparation of **Upacicalcet sodium** stock solutions for use in various research applications, including in vitro cell-based assays and in vivo animal studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Upacicalcet sodium** is presented in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ ClN ₃ NaO ₆ S	[4][5]
Molecular Weight	373.75 g/mol	
CAS Number	2052969-18-1	
Appearance	White to off-white solid	
Purity	≥98% (typical)	

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **Upacicalcet sodium**. The following table summarizes the known solubility and recommended storage conditions.

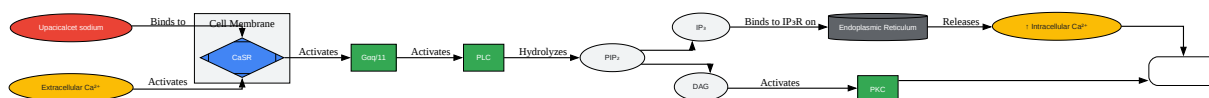
Parameter	Recommendation	Reference
Solvent	DMSO	
Solubility in DMSO	100 mg/mL (267.56 mM)	
Storage of Solid	-20°C for up to 3 years	
Storage of Stock Solution (in DMSO)	-80°C for up to 1 year	
Shipping Condition	Shipped with blue ice or at ambient temperature	

Note: It is recommended to use ultrasonic agitation to facilitate the dissolution of **Upacicalcet sodium** in DMSO.

Mechanism of Action: Calcium-Sensing Receptor (CaSR) Signaling Pathway

Upacicalcet sodium exerts its effects by modulating the CaSR signaling pathway. The CaSR is a G protein-coupled receptor (GPCR) that, upon activation by calcium or a calcimimetic like

Upacicalcet, initiates a signaling cascade that leads to the inhibition of PTH secretion from the parathyroid glands.



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Upacicalcet sodium activates the CaSR signaling cascade.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Upacicalcet Sodium Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **Upacicalcet sodium** in DMSO, suitable for subsequent dilution in cell culture media for a variety of in vitro assays.

Materials:

- **Upacicalcet sodium** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, calculate the mass of **Upacicalcet sodium** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 373.75 \text{ g/mol} = 37.375 \text{ mg}$
- Weigh the compound: Accurately weigh 37.375 mg of **Upacicalcet sodium** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **Upacicalcet sodium** powder.
- Dissolution:
 - Vortex the tube for 1-2 minutes to initiate dissolution.
 - Place the tube in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain.
- Storage:
 - Aliquot the 100 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for up to one year. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

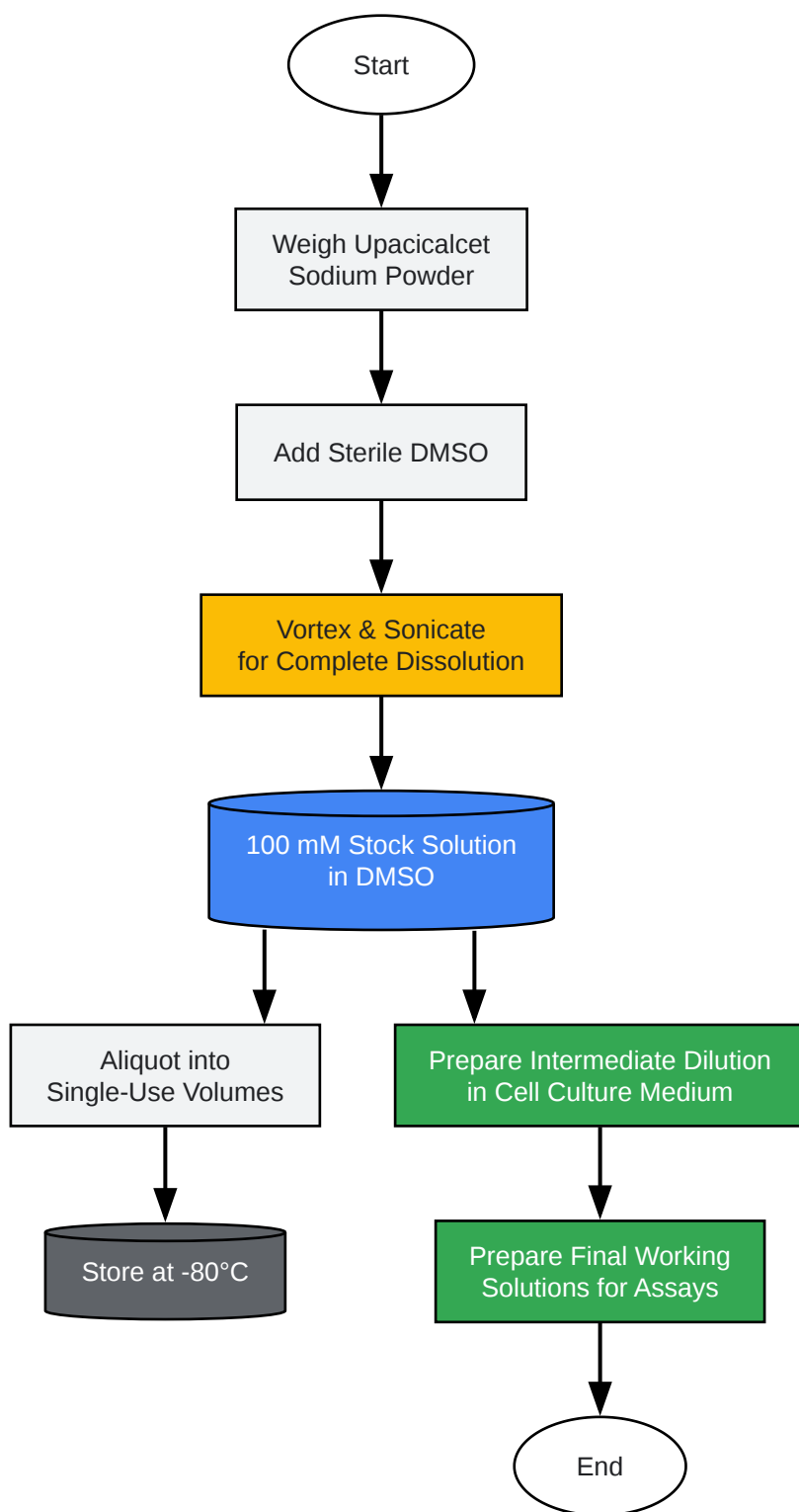
This protocol details the serial dilution of the 100 mM DMSO stock solution into cell culture medium to achieve the desired final concentrations for treating cells. It is crucial to maintain a low final concentration of DMSO (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Materials:

- 100 mM **Upacicalcet sodium** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Sterile pipette tips

Procedure:

- Prepare an intermediate dilution:
 - To minimize pipetting errors and the amount of DMSO added to the final culture, first prepare an intermediate dilution of the 100 mM stock solution in sterile cell culture medium.
 - For example, to make a 1 mM intermediate solution, dilute the 100 mM stock 1:100 by adding 10 μ L of the stock to 990 μ L of cell culture medium.
- Prepare final working solutions:
 - Use the intermediate dilution to prepare the final working concentrations.
 - For example, to prepare a 10 μ M working solution, dilute the 1 mM intermediate solution 1:100 by adding 10 μ L of the 1 mM solution to 990 μ L of cell culture medium.
 - The final DMSO concentration in this example would be 0.001%.
- Vehicle Control: It is essential to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the highest concentration of **Upacicalcet sodium** used in the experiment.



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Workflow for preparing **Upacicalcet sodium** stock and working solutions.

Protocol 3: Preparation of Upacicalcet Sodium for In Vivo Animal Studies

This protocol provides a general guideline for preparing **Upacicalcet sodium** for intravenous administration in animal models. All preparations for animal injection must be sterile. A common vehicle for in vivo administration of compounds dissolved in DMSO is a mixture of DMSO, PEG300, Tween 80, and saline.

Materials:

- **Upacicalcet sodium** powder
- Sterile DMSO
- Sterile Polyethylene glycol 300 (PEG300)
- Sterile Tween 80
- Sterile saline (0.9% NaCl)
- Sterile vials
- Sterile syringe filters (0.22 μm)

Procedure:

- Calculate the required amount: Determine the total amount of dosing solution needed based on the dose, animal weight, and number of animals. For example, for a 1 mg/kg dose in a 25 g mouse with a dosing volume of 100 μL , you would need 0.025 mg of **Upacicalcet sodium** per mouse.
- Prepare the vehicle: A common vehicle formulation is 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline. Prepare the required volume of this vehicle under sterile conditions.
- Dissolve **Upacicalcet sodium**:
 - First, dissolve the calculated amount of **Upacicalcet sodium** in the required volume of DMSO.

- Add the PEG300 and mix thoroughly until the solution is clear.
- Add the Tween 80 and mix well.
- Finally, add the sterile saline to reach the final volume and mix until the solution is homogeneous.
- Sterile Filtration: Draw the final solution into a sterile syringe and pass it through a 0.22 μm sterile syringe filter into a sterile vial.
- Storage and Use: Use the prepared dosing solution immediately or store it at 4°C for a short period, protected from light. Before administration, visually inspect the solution for any precipitation.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Upacicalcet sodium** powder and DMSO.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.
- All procedures for preparing solutions for cell culture and animal studies should be performed in a sterile environment, such as a laminar flow hood, to prevent contamination.

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **Upacicalcet sodium** stock solutions to advance their scientific investigations into the role of the calcium-sensing receptor in health and disease.

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